

Essential Safety and Operational Guide for 1,1-Dimethyl-1-propanol-d6

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Compound of Interest

Compound Name: 1,1-Dimethyl-1-propanol-d6

Cat. No.: B564656

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This guide provides immediate safety, handling, and disposal protocols for **1,1-Dimethyl-1-propanol-d6**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

Chemical Safety and Hazard Information

1,1-Dimethyl-1-propanol-d6 is a deuterated analog of tert-amyl alcohol. It is a flammable liquid that can cause serious eye damage and may lead to drowsiness or dizziness.

Signal Word: Danger

Hazard Statements:

- H225: Highly flammable liquid and vapor.
- H318: Causes serious eye damage.
- H336: May cause drowsiness or dizziness.
- R37/38: Irritating to respiratory system and skin.^[1]

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₅ H ₆ D ₆ O	[2]
Molecular Weight	94.19 g/mol	[2]
CAS Number	75295-95-3	[3]
Boiling Point	102.0 °C	[4]
Flash Point	21.1 °C	[4]
Density	0.8 ± 0.1 g/cm ³	[4]
Storage Temperature	2-8°C (Refrigerator)	[2]

Operational and Disposal Plans

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks associated with handling **1,1-Dimethyl-1-propanol-d₆** mandates the use of the following personal protective equipment to minimize exposure and ensure personal safety.

Equipment	Standard	Purpose
Eye Protection	ANSI Z87.1-rated safety glasses or goggles. A face shield is required when there is a splash hazard.	To protect against splashes and vapors that can cause serious eye damage.
Hand Protection	Chemically resistant gloves (e.g., nitrile, neoprene). Gloves must be inspected before use.	To prevent skin contact, as the substance can be irritating.[1]
Skin and Body Protection	A flame-retardant lab coat is required. Ensure skin is not exposed.	To protect against accidental splashes and fire hazards.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is necessary if working outside a fume hood or in poorly ventilated areas.	To prevent inhalation of vapors, which can cause respiratory irritation and dizziness.[1]

Handling and Storage Protocol

1. Engineering Controls:

- Always handle **1,1-Dimethyl-1-propanol-d6** inside a certified chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible and have been recently tested.
- Use explosion-proof electrical and ventilating equipment.

2. Safe Handling Practices:

- Ground and bond containers when transferring the material to prevent static discharge.
- Use only non-sparking tools.
- Keep the container tightly closed when not in use.[5]
- Avoid contact with skin and eyes.[5]
- Do not breathe vapors or mist.

- Keep away from heat, sparks, open flames, and hot surfaces. No smoking in the handling area.

3. Storage:

- Store in a well-ventilated place and keep the container tightly closed.[5]
- Store in a refrigerator at 2-8°C for long-term storage.[2]
- Store away from incompatible materials such as strong oxidizing agents.[1]
- Store in a locked cabinet or area accessible only to authorized personnel.[5]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[5]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[5]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[5]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.[5]
- Fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

Disposal Plan

1,1-Dimethyl-1-propanol-d6 and its containers must be disposed of as hazardous waste. Do not dispose of down the drain.[6][7]

1. Waste Collection:

- Collect waste **1,1-Dimethyl-1-propanol-d6** in a dedicated, properly labeled, and sealed container. The container must be compatible with flammable organic solvents.
- Segregate from other waste streams, especially from oxidizing agents, acids, and bases to prevent dangerous reactions.[7]

2. Labeling and Storage of Waste:

- Clearly label the waste container with "Hazardous Waste," "Flammable Liquid," and the full chemical name: "**1,1-Dimethyl-1-propanol-d6**."
- Store the waste container in a designated, well-ventilated, and secondary containment area away from ignition sources.^[7]

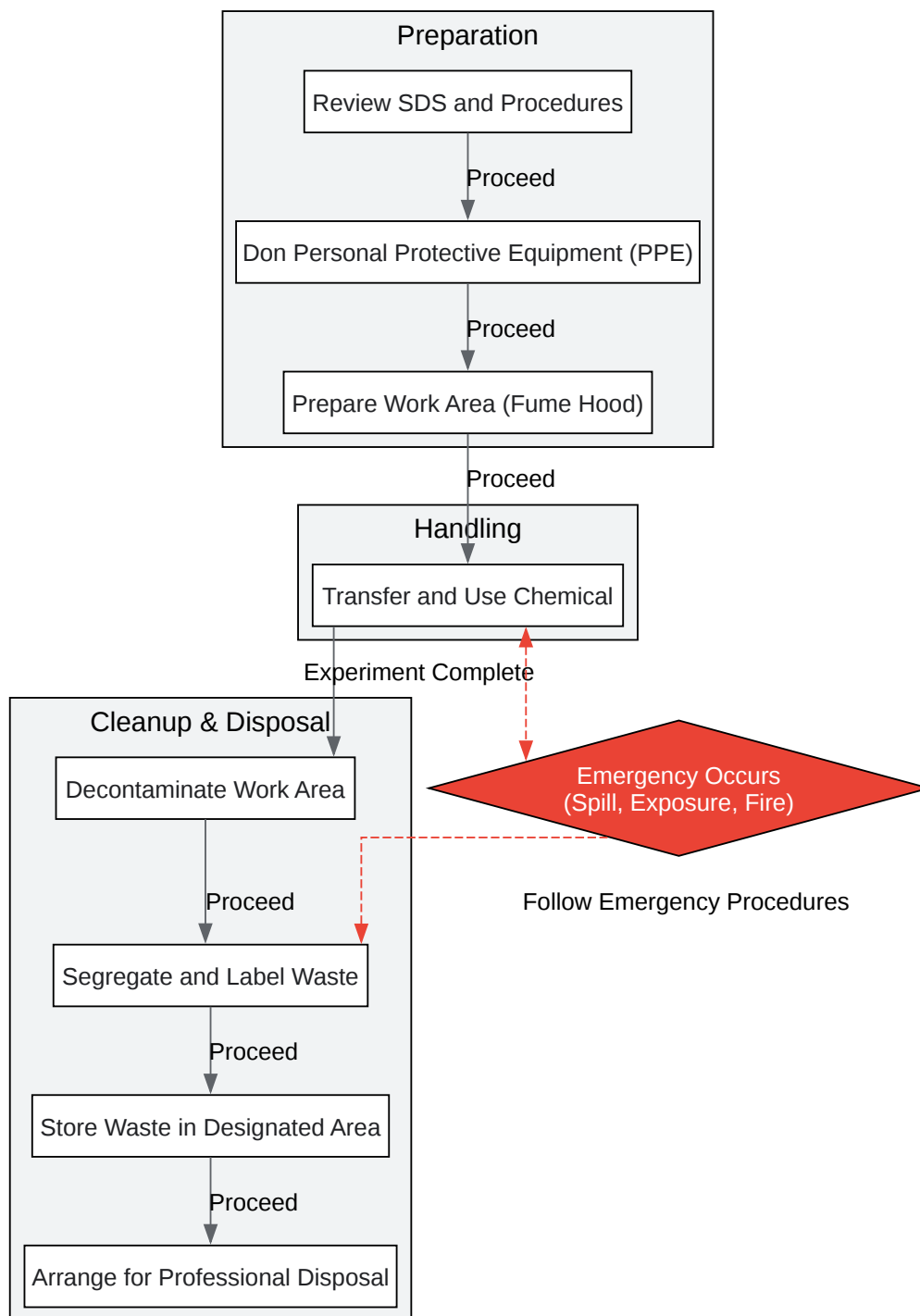
3. Disposal:

- Arrange for pickup and disposal by a licensed hazardous waste disposal company.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for the safe handling of **1,1-Dimethyl-1-propanol-d6** in a laboratory setting.

Safe Handling Workflow for 1,1-Dimethyl-1-propanol-d6

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **1,1-Dimethyl-1-propanol-d6**.

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